

Part 1: Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 4-(Boc-amino)-3-fluoro-phenol

CAS No.: 911297-02-4

Cat. No.: B1521860

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4-(Boc-amino)-3-fluoro-phenol, also known as tert-butyl (2-fluoro-4-hydroxyphenyl)carbamate, is a substituted phenol derivative. The presence of a fluorine atom and a Boc-protecting group on the aminophenol backbone imparts specific reactivity and potential biological activity, making it a valuable building block. However, these structural features also necessitate a thorough understanding of its hazard profile.

A summary of its key physicochemical properties is presented below:

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ FNO ₃	[1]
Molecular Weight	227.23 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	[2]
Melting Point	134-144 °C	[3]
Boiling Point	~270.4 °C (Predicted)	[2]
Solubility	Soluble in benzene, insoluble in water.	[2]
Storage Temperature	Room temperature, under inert atmosphere, protected from light.	[2]

Part 2: GHS Hazard Identification and Classification

Globally Harmonized System (GHS) classifications for chemical hazards provide a standardized framework for communicating the risks associated with chemical substances. **4-(Boc-amino)-3-fluoro-phenol**, and its parent compound 4-amino-3-fluorophenol, are classified with significant health and environmental hazards. The Boc-protecting group may alter the toxicological profile, but a conservative approach assuming similar or greater hazards is prudent until specific data for the Boc-derivative becomes available.

The primary hazards associated with the parent compound, 4-amino-3-fluorophenol, are summarized below and should be considered relevant for **4-(Boc-amino)-3-fluoro-phenol** in the absence of contrary data.

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Danger	
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Danger	
Carcinogenicity	Category 1B	H350: May cause cancer	Danger	
Aquatic Hazard, Long-Term	Category 2	H411: Toxic to aquatic life with long lasting effects	Danger	

Source:[4][5][6][7]

The carcinogenicity classification (Category 1B) is of particular concern, indicating that the substance is presumed to have carcinogenic potential for humans, based on animal evidence. This necessitates stringent handling protocols to minimize any potential for exposure.

Part 3: Exposure Controls and Personal Protective Equipment (PPE)

Given the significant hazards, a multi-layered approach to exposure control is mandatory. This involves engineering controls, administrative controls, and the consistent use of appropriate Personal Protective Equipment (PPE).

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the researcher from the hazardous substance.

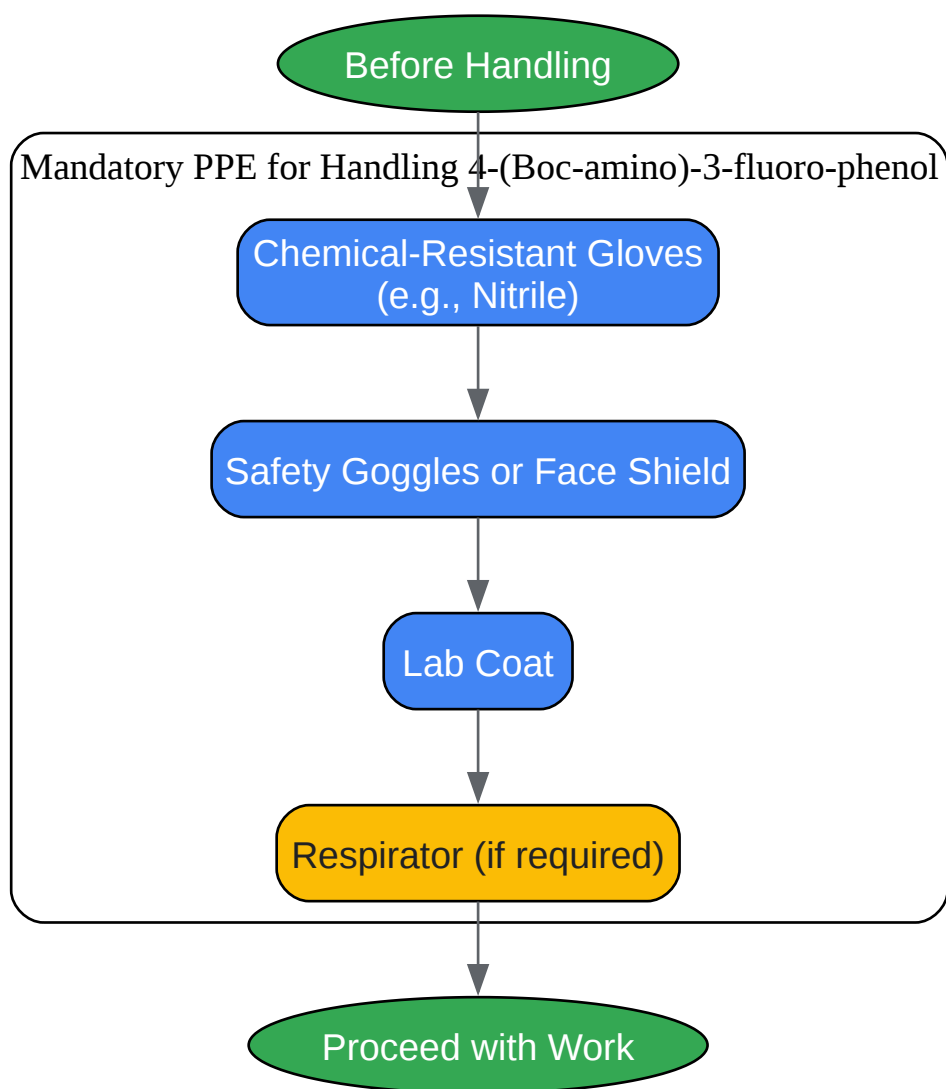
- Fume Hood: All handling of **4-(Boc-amino)-3-fluoro-phenol** powder must be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[5]

- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.^[5]
- Designated Work Area: A specific area within the lab should be designated for working with this compound to prevent cross-contamination.

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of PPE must be based on a thorough risk assessment. The following PPE is mandatory when handling **4-(Boc-amino)-3-fluoro-phenol**:

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use. Dispose of contaminated gloves properly.^[5]
- Eye Protection: Tightly fitting safety goggles or a face shield are essential to protect against splashes or airborne particles.^[5]
- Skin and Body Protection: A lab coat is required. For larger quantities or tasks with a higher risk of spillage, consider a chemical-resistant apron or suit.^[5]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a full-face respirator with an appropriate particulate filter is necessary.^[5]



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Caption: Mandatory PPE workflow before handling the compound.

Part 4: Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical for mitigating the risks associated with **4-(Boc-amino)-3-fluoro-phenol**.

Handling Protocol

- Preparation: Before starting work, ensure all necessary PPE is donned correctly and the fume hood is functioning properly.

- **Avoid Dust Formation:** Handle the solid material carefully to avoid generating dust.[5] Use non-sparking tools.[5]
- **Portioning:** When weighing or transferring the compound, do so in a fume hood on a disposable liner to contain any spills.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.[5] Wash hands thoroughly after handling, even if gloves were worn.[5]
- **Contamination:** Contaminated work clothing should not be allowed out of the workplace and should be decontaminated or disposed of as hazardous waste.[5]

Storage Protocol

- **Container:** Store in a tightly closed, properly labeled container.[5]
- **Location:** Keep in a dry, cool, and well-ventilated area.[5] The compound should be stored locked up, accessible only to authorized personnel.[5][6]
- **Environment:** Protect from light and store under an inert atmosphere.[2]
- **Incompatibilities:** Store away from strong oxidizing agents.[8]

Part 5: Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

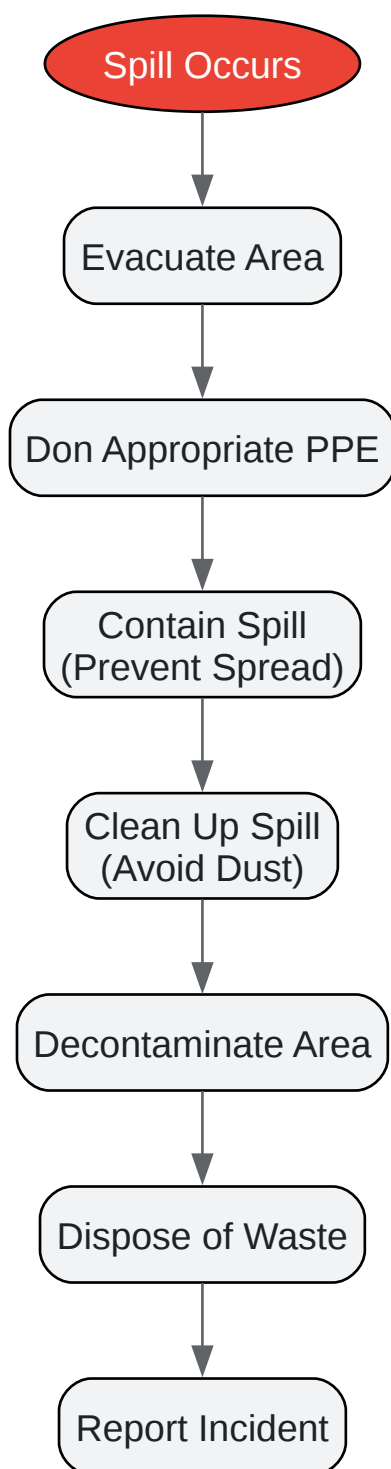
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.[5][7]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek immediate medical attention.[\[5\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[5\]](#)

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could aerosolize the dust.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[5\]](#)
- Clean-up: Wearing appropriate PPE, carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal. Avoid creating dust.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Report: Report the incident to the appropriate safety personnel.



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Caption: Step-by-step workflow for responding to a spill.

Part 6: Toxicological and Ecological Information

Toxicological Profile

- Acute Effects: Harmful if swallowed.[4][5] The toxicological properties have not been fully investigated, but it is expected to cause skin and eye irritation.[8]
- Sensitization: May cause an allergic skin reaction upon contact.[4][5] This means that initial exposure may not cause a reaction, but subsequent exposures can lead to a significant allergic response.
- Carcinogenicity: May cause cancer (GHS Category 1B).[4][5][6] This is the most significant long-term health hazard and underscores the importance of minimizing exposure. The mechanism is not well-documented in publicly available literature, but many aromatic amines and phenols are known to have carcinogenic properties.
- Other Data: No specific data is available for germ cell mutagenicity, reproductive toxicity, or specific target organ toxicity (STOT) for the Boc-protected compound, but the parent compound's profile suggests caution is warranted.[6]

Ecological Hazards

4-amino-3-fluorophenol is classified as toxic to aquatic life with long-lasting effects.[4][5][6] This means that the compound can persist in the environment and cause harm to aquatic organisms. Therefore, it is imperative to prevent its release into the environment. All waste materials containing this compound must be disposed of as hazardous waste according to local, state, and federal regulations.[5]

Part 7: Disposal Considerations

All waste containing **4-(Boc-amino)-3-fluoro-phenol** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., gloves, wipes), in a clearly labeled, sealed container.
- Liquid Waste: Any solutions containing this compound should be collected in a labeled, sealed container for hazardous waste disposal.
- Disposal Vendor: All waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in regular trash.[6]

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